

# A Comparative Guide to Bromide Sources for Perovskite Solar Cells

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## Compound of Interest

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The selection of the bromide source in the precursor chemistry of perovskite solar cells is a critical determinant of the final device's performance, stability, and scalability. This guide provides an objective comparison of commonly used bromide sources, including lead(II) bromide (PbBr<sub>2</sub>), methylammonium bromide (MABr), formamidinium bromide (FABr), and cesium bromide (CsBr), supported by experimental data.

## Performance Comparison of Bromide Sources

The choice of bromide source significantly influences the key photovoltaic parameters of perovskite solar cells. The following table summarizes the performance of dual-cation perovskite solar cells fabricated with different bromide sources under comparable conditions.

Bromide Source	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm <sup>2</sup> )	Fill Factor (FF) (%)
PbBr <sub>2</sub>	~10.14 - 10.80[1]	~1.03[1]	~21.5[1]	~68[1]
FABr	~14.5[1]	~1.10[1]	~21.6[1]	~74[1]
CsBr	~12.5[1]	~1.10[1]	~21.5[1]	~73[1]

Experimental evidence suggests that devices fabricated using FAPbBr<sub>3</sub> and CsBr as the bromide source outperform those using the more conventional PbBr<sub>2</sub>.<sup>[1]</sup> Solar cells incorporating FAPbBr<sub>3</sub> and CsBr demonstrate higher open-circuit voltages and fill factors, leading to a notable increase in the overall power conversion efficiency.<sup>[1]</sup> While the short-circuit current density remains largely unaffected by the choice of bromide source, the improvements in Voc and FF are significant.<sup>[1]</sup>

## Impact on Device Stability

The intrinsic stability of the perovskite material is a crucial factor for the long-term performance of solar cells. All-inorganic cesium-based perovskites, such as CsPbBr<sub>3</sub>, exhibit superior thermal stability compared to their organic-inorganic hybrid counterparts like MAPbBr<sub>3</sub>.<sup>[2]</sup> Thermogravimetric analysis shows that CsPbBr<sub>3</sub> has a higher degradation onset temperature (around 580°C) compared to MAPbBr<sub>3</sub> (with an initial onset at approximately 220°C).<sup>[2]</sup> This enhanced thermal stability is a key advantage of using cesium bromide.

Furthermore, studies on dual-cation perovskites have indicated that the choice of bromide source can influence the material's stability. For instance, perovskite films prepared with CsBr and FAPbBr<sub>3</sub> have shown better stability compared to those made with PbBr<sub>2</sub>.<sup>[1]</sup>

## Experimental Protocols

Detailed methodologies are essential for the reproducible fabrication of high-performance perovskite solar cells. Below are representative experimental protocols for the preparation of perovskite precursor solutions using different bromide sources and the subsequent device fabrication.

### Perovskite Precursor Preparation

- Lead(II) Bromide (PbBr<sub>2</sub>) as Bromide Source (Pb-Br):
  - Mix 1.2 M Lead(II) iodide (PbI<sub>2</sub>), 1.1 M Formamidinium iodide (FAI), 0.24 M Cesium iodide (CsI), and 0.12 M Lead(II) bromide (PbBr<sub>2</sub>) powders.
  - Dissolve the powder mixture in a solvent mixture of Dimethylformamide (DMF) and 1-methyl-2-pyrrolidinone (NMP) with a 9:1 volume ratio.

- Stir the solution overnight at room temperature.[1]
- Formamidinium Bromide (FABr) as Bromide Source (FA-Br):
  - Mix 1.33 M  $\text{PbI}_2$ , 0.85 M FAI, 0.24 M CsI, and 0.24 M Formamidinium bromide (FABr) powders.
  - Dissolve the powder mixture in a DMF/NMP (9:1 volume ratio) solvent mixture.
  - Stir the solution overnight at room temperature.[1]
- Cesium Bromide (CsBr) as Bromide Source (Cs-Br):
  - Mix 1.33 M  $\text{PbI}_2$ , 1.1 M FAI, and 0.24 M Cesium bromide (CsBr) powders.
  - Dissolve the powder mixture in a DMF/NMP (9:1 volume ratio) solvent mixture.
  - Stir the solution overnight at room temperature.[1]

## Device Fabrication (Illustrative Example)

A common architecture for perovskite solar cells is the inverted p-i-n structure. A typical fabrication process involves the sequential deposition of the following layers onto a pre-cleaned conductive substrate (e.g., ITO-coated glass):

- Hole Transport Layer (HTL): A thin layer of a material like PTAA (poly[bis(4-phenyl)(2,4,6-trimethylphenyl)amine]) is deposited by spin-coating.
- Perovskite Absorber Layer: The prepared perovskite precursor solution is spin-coated on top of the HTL in an inert atmosphere (e.g., a nitrogen-filled glovebox). The substrate is then annealed at a specific temperature to induce crystallization of the perovskite film.
- Electron Transport Layer (ETL): A layer of a fullerene derivative, such as PCBM ([3][3]-phenyl- $\text{C}_{61}$ -butyric acid methyl ester), is deposited onto the perovskite layer.
- Buffer Layer: A thin buffer layer, like BCP (bathocuproine), is often added to improve charge extraction.

- **Metal Electrode:** Finally, a metal contact (e.g., silver or gold) is deposited by thermal evaporation to complete the device.

## Characterization Techniques

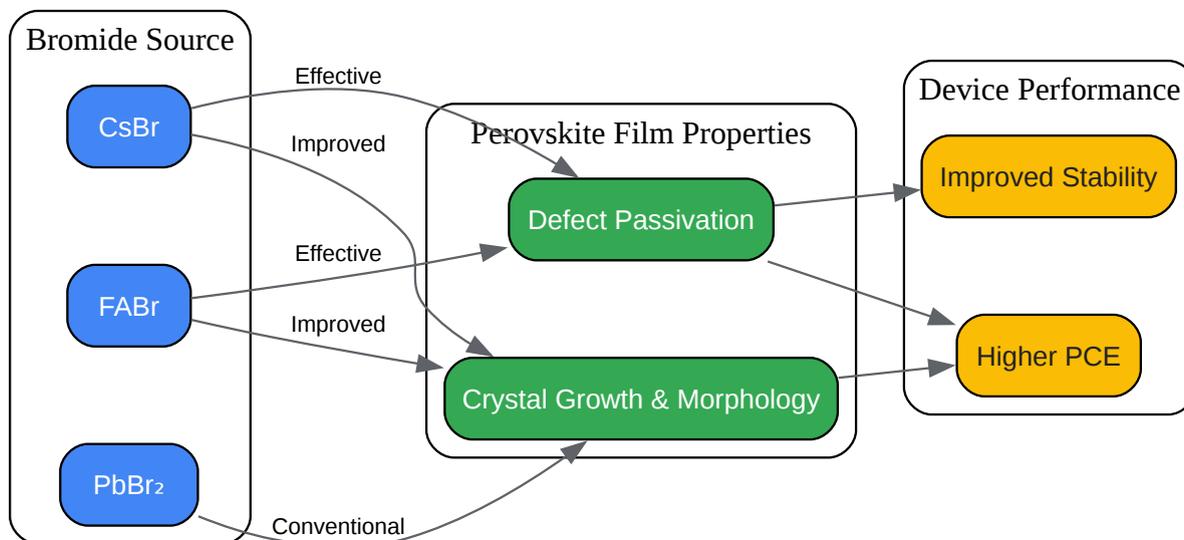
The performance of the fabricated solar cells is evaluated using a suite of characterization techniques:

- **Current Density-Voltage (J-V) Measurement:** This is the primary method to determine the key photovoltaic parameters (PCE, Voc, Jsc, FF). The measurement is performed using a solar simulator under standard test conditions (AM1.5G, 100 mW/cm<sup>2</sup>).
- **External Quantum Efficiency (EQE):** EQE measures the ratio of collected charge carriers to incident photons at each wavelength, providing insights into the spectral response of the solar cell.
- **X-ray Diffraction (XRD):** XRD is used to analyze the crystal structure and phase purity of the perovskite films.
- **Scanning Electron Microscopy (SEM):** SEM provides high-resolution images of the surface morphology and cross-section of the perovskite film, revealing information about grain size, uniformity, and pinholes.
- **Photoluminescence (PL) and Time-Resolved Photoluminescence (TRPL):** These techniques are used to study the charge carrier dynamics, including recombination processes and carrier lifetime, within the perovskite material.
- **Stability Testing:** To assess the long-term performance, devices are subjected to various stress conditions, such as continuous illumination, elevated temperature, and high humidity, while their photovoltaic parameters are monitored over time.

## Visualizing the Process and Impact

Diagrams created using Graphviz (DOT language) provide a clear visual representation of the experimental workflow and the influence of different bromide sources.

Caption: General workflow for the fabrication of perovskite solar cells.



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Caption: Influence of bromide source on perovskite properties and device performance.

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